

Essential Safety and Operational Guide for Handling 6-Hydroxy-4-methylcoumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hydroxy-4-methylcoumarin

Cat. No.: B191455

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Hydroxy-4-methylcoumarin**, ensuring a secure research environment for laboratory personnel. Adherence to these guidelines is critical to mitigate risks and ensure regulatory compliance.

Chemical Identifier:

- Name: **6-Hydroxy-4-methylcoumarin**
- CAS Number: 2373-31-1
- Molecular Formula: $C_{10}H_8O_3$ [\[1\]](#)

Hazard Identification: According to the Globally Harmonized System (GHS), **6-Hydroxy-4-methylcoumarin** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure. The following table outlines the required PPE for handling **6-Hydroxy-4-methylcoumarin**.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile), inspected prior to use.[4]	To prevent skin contact.[5]
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[3]	To protect eyes and face from splashes and aerosols.[5]
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [3][5]	To protect skin and clothing from contamination. Gowns should not be worn outside the work area.
Respiratory Protection	An N95 respirator or higher, especially when handling powders or if there is a risk of aerosol generation.[3][5]	To prevent inhalation of hazardous particles.[5]

Safe Handling and Operational Plan

Strict adherence to the following procedures is mandatory to ensure safe handling and minimize exposure risk.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][6]
- Ensure an eyewash station and safety shower are readily accessible.[2]

2. Personal Hygiene:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[2][7]

- Do not eat, drink, or smoke in areas where **6-Hydroxy-4-methylcoumarin** is handled.[3][7]

3. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3]
- Avoid contact with skin and eyes.[6]
- When weighing or transferring the solid, do so in a manner that minimizes dust generation.

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3][6]
- Store locked up.[2][3]

Emergency and First Aid Procedures

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][3]
- **Skin Contact:** Immediately wash skin with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation occurs.[2][3]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][3]
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention or call a poison control center.[3][8]

Spill Management and Disposal Plan

1. Spill Management:

- Small Spills (<5 g):
 - Ensure proper PPE is worn.
 - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[4\]](#)[\[6\]](#)
- Large Spills:
 - Evacuate the area and prevent entry.
 - Ventilate the area.
 - Follow the same procedure as for small spills, using non-sparking tools.

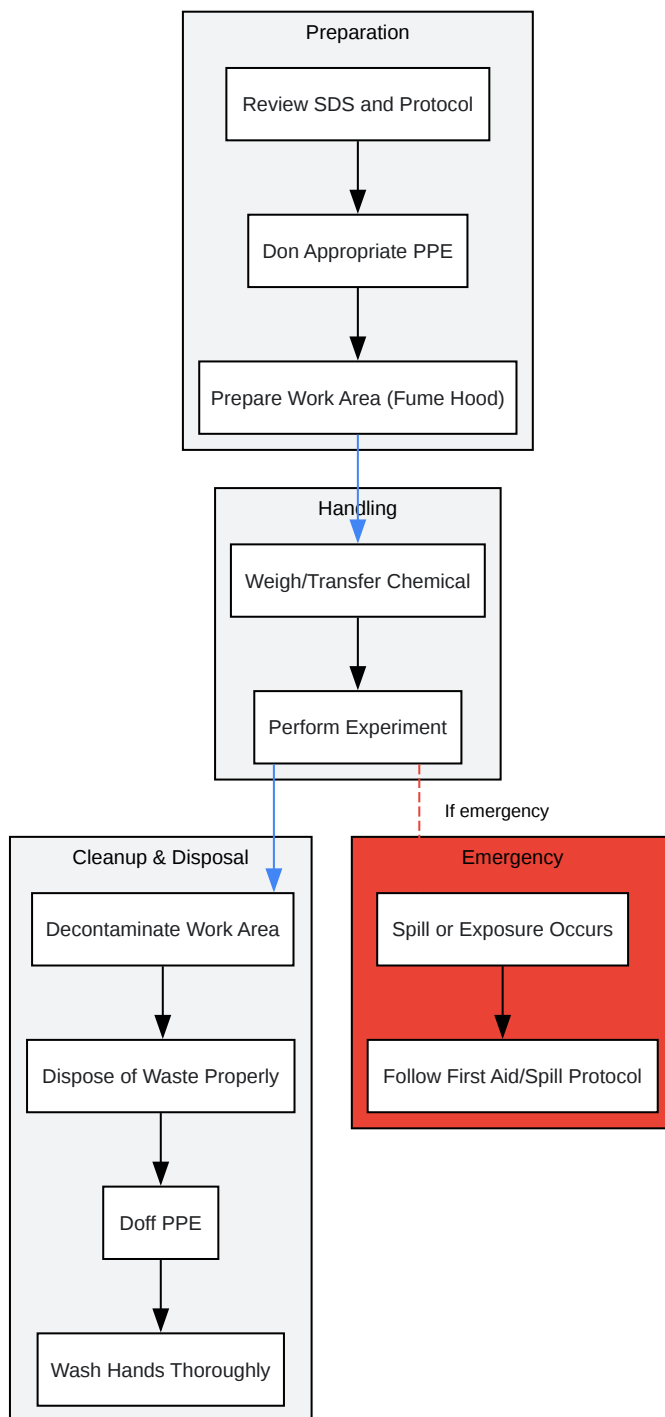
2. Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[3\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[9\]](#)
- Do not allow the product to enter drains.[\[4\]](#)[\[9\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **6-Hydroxy-4-methylcoumarin** in a laboratory setting.

Workflow for Safe Handling of 6-Hydroxy-4-methylcoumarin

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **6-Hydroxy-4-methylcoumarin**.

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